

# Technical Support Center: NO-711 Stability and Storage

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## Compound of Interest

Compound Name: NO-711ME

Cat. No.: B169952

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of NO-711, a potent and selective GABA transporter 1 (GAT-1) inhibitor. Adherence to these guidelines is crucial for ensuring the integrity and efficacy of the compound in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of NO-711?

A1: For long-term storage, it is recommended to store solid NO-711 in a tightly sealed container, desiccated at +4°C. Some suppliers may recommend storage at -20°C.<sup>[1]</sup> Always refer to the manufacturer's product-specific information sheet for the most accurate storage temperature.

Q2: What is the recommended solvent for preparing NO-711 stock solutions?

A2: NO-711 is soluble in both Dimethyl Sulfoxide (DMSO) and water.<sup>[1][2]</sup> For a high concentration stock solution, DMSO is recommended, with solubility up to 100 mM.<sup>[1][2]</sup> For aqueous solutions, the solubility is up to 10 mM in water.<sup>[2]</sup>

Q3: How should I prepare and store stock solutions of NO-711?

A3: It is recommended to prepare fresh solutions for each experiment. If a stock solution must be prepared in advance, it should be aliquoted into single-use vials to avoid repeated freeze-

thaw cycles and stored in tightly sealed containers at -20°C.<sup>[3]</sup> Generally, these stock solutions are usable for up to one month.

Q4: Is NO-711 sensitive to light?

A4: Yes, NO-711 is photosensitive. It is important to protect the solid compound and its solutions from light by using amber vials or by wrapping containers in foil.

## Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Inconsistent or unexpected experimental results	Compound degradation due to improper storage or handling.	- Ensure the solid compound has been stored correctly (desiccated at +4°C or as recommended).- Prepare fresh solutions for each experiment.- If using a stock solution, ensure it has been stored properly (aliquoted, at -20°C) and is within its recommended use-by date (typically up to one month).- Protect all solutions from light during preparation and use.
Difficulty dissolving NO-711 in water	The solubility of NO-711 hydrochloride in water is temperature-dependent.	Sigma-Aldrich notes a solubility of 10 mg/mL in water at 60°C. Gentle warming may aid dissolution for aqueous solutions.
Precipitate forms in the stock solution upon freezing	The concentration of the stock solution may be too high for the storage solvent at low temperatures.	- Try preparing a slightly more dilute stock solution.- Before use, allow the vial to equilibrate to room temperature for at least 60 minutes and vortex to ensure the compound is fully dissolved.

## Data on NO-711 Storage and Solubility

Parameter	Recommendation/Data	Source
Storage of Solid	Desiccate at +4°C or -20°C	[1]
Solubility in DMSO	Up to 100 mM	[1][2]
Solubility in Water	Up to 10 mM	[2]
Aqueous Solubility Note	10 mg/mL at 60 °C	
Stock Solution Storage	Aliquot and store at -20°C	[3]
Stock Solution Stability	Useable for up to one month	
Photosensitivity	Yes	

## Experimental Protocols

### Protocol for Preparing a 100 mM Stock Solution in DMSO

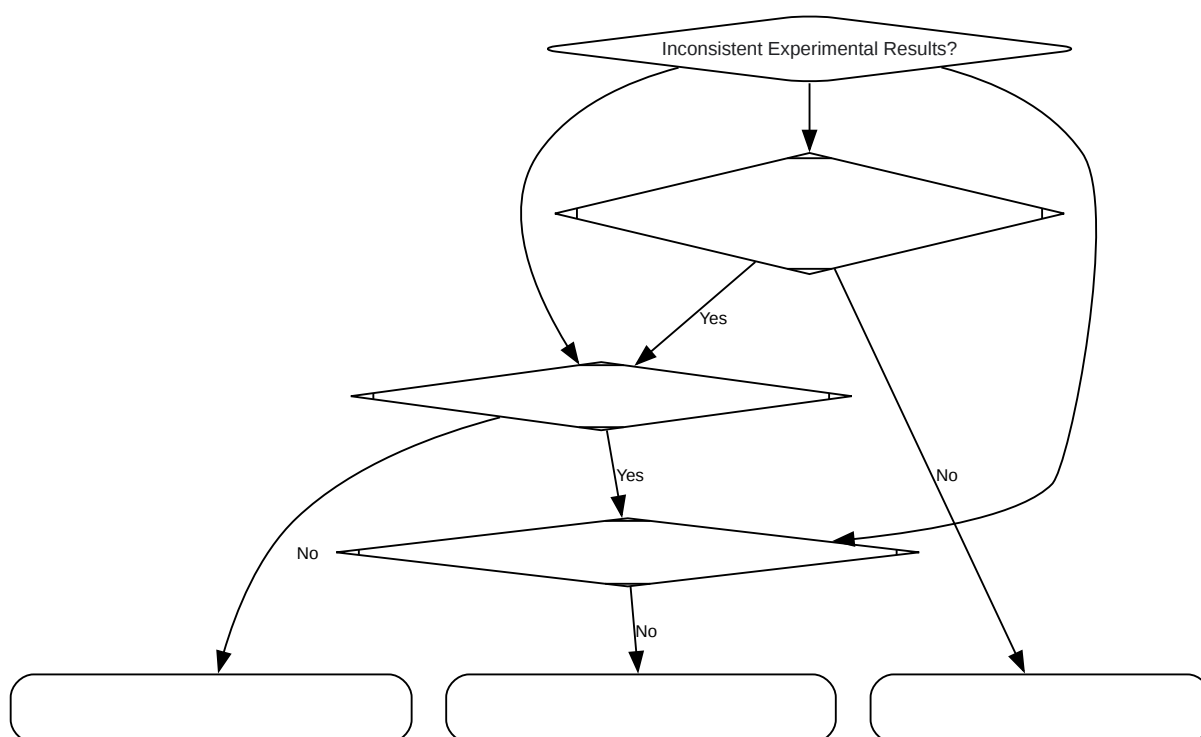
- Preparation: Allow the vial of solid NO-711 to equilibrate to room temperature for at least 60 minutes before opening.
- Weighing: Accurately weigh the desired amount of NO-711 powder in a sterile microcentrifuge tube.
- Dissolution: Add the appropriate volume of high-purity, anhydrous DMSO to achieve a final concentration of 100 mM.
- Mixing: Vortex the solution until the NO-711 is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can be used to aid dissolution if necessary.
- Storage: Aliquot the stock solution into single-use, light-protected (amber or foil-wrapped) vials and store at -20°C.

### Protocol for Preparing a 10 mM Aqueous Stock Solution

- Preparation: Allow the vial of solid NO-711 to equilibrate to room temperature for at least 60 minutes before opening.

- **Weighing:** Accurately weigh the desired amount of NO-711 powder in a sterile conical tube.
- **Dissolution:** Add the appropriate volume of sterile, purified water to achieve a final concentration of 10 mM.
- **Mixing:** Vortex the solution vigorously. If complete dissolution is not achieved, the solution can be gently warmed to 60°C to facilitate dissolution.
- **Storage:** It is highly recommended to use aqueous solutions of NO-711 on the same day of preparation. If short-term storage is necessary, filter-sterilize the solution and store at 4°C for no more than 24 hours, protected from light. For longer-term storage, preparing a fresh solution is advised.

## Visual Guides



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## References

- 1. NNC 711 | CAS:145645-62-1 | Selective inhibitor of GAT-1 | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. NNC 711 (1779) by Tocris, Part of Bio-Techne [bio-techne.com]
- 3. resources.rndsystems.com [resources.rndsystems.com]
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